

Disodium Citrate: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **disodium citrate**, also known as disodium hydrogen citrate. It covers its fundamental chemical and physical properties, analytical methodologies for its quantification, and a representative synthesis protocol. This document is intended to serve as a comprehensive resource for professionals in research, scientific, and drug development fields.

Core Chemical and Physical Properties

Disodium citrate is an acid salt of citric acid.[1][2] It is commonly used in the food and pharmaceutical industries as an antioxidant, acidity regulator, sequestrant, and emulsifying salt. [1][3][4] In a clinical setting, it can be used to alleviate discomfort from urinary tract infections. [1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **disodium citrate**.

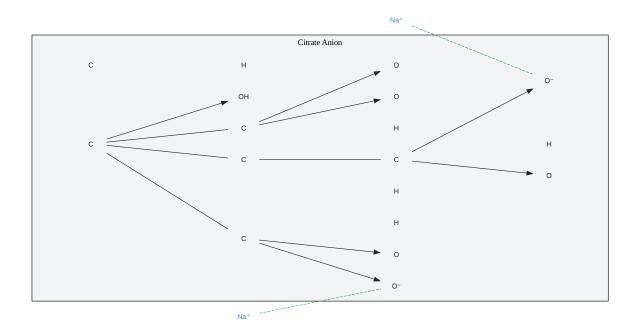


Property	Value	References
Molecular Formula	C ₆ H ₆ Na ₂ O ₇	[3][5][6]
Molecular Weight	236.09 g/mol	[3][5][6]
Appearance	White crystalline powder	[1][4]
Melting Point	149 °C (decomposes)	[1][4]
Solubility in Water	Freely soluble	[3]
Solubility in Ethanol (96%)	Practically insoluble	[3]

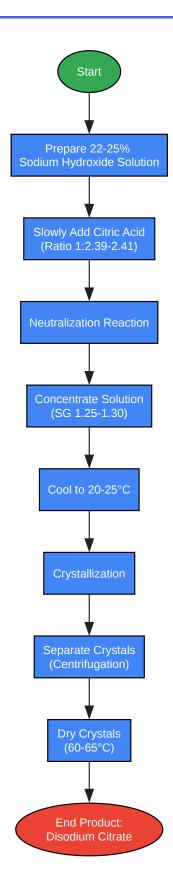
Chemical Structure

The chemical structure of **disodium citrate** features a central carbon atom bonded to three carboxyl groups and one hydroxyl group. Two of the carboxyl groups are deprotonated and associated with sodium ions.









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